

Physicochemical properties of 3-(2-quinolinyl)acrylic acid

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Compound of Interest

Compound Name: 3-(2-Quinolinyl)acrylic acid

Cat. No.: B3021114

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An In-Depth Technical Guide to the Physicochemical Properties of 3-(2-Quinolinyl)acrylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Scaffold of Potential

At the intersection of heterocyclic chemistry and pharmaceutical sciences lies **3-(2-quinolinyl)acrylic acid**, a molecule of significant interest. Its structure features a quinoline ring, a privileged scaffold renowned for its presence in a wide array of biologically active compounds, fused with an acrylic acid moiety, a versatile functional group.^{[1][2]} The inherent reactivity and structural characteristics of this compound make it a valuable building block in the synthesis of novel therapeutic agents and functional materials. Quinoline derivatives have been extensively explored for their diverse pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[1][3]} This guide, authored from the perspective of a Senior Application Scientist, provides a comprehensive technical overview of the core physicochemical properties of **3-(2-quinolinyl)acrylic acid**, offering field-proven insights and detailed experimental methodologies to empower researchers in their discovery and development endeavors.

Core Physicochemical Data

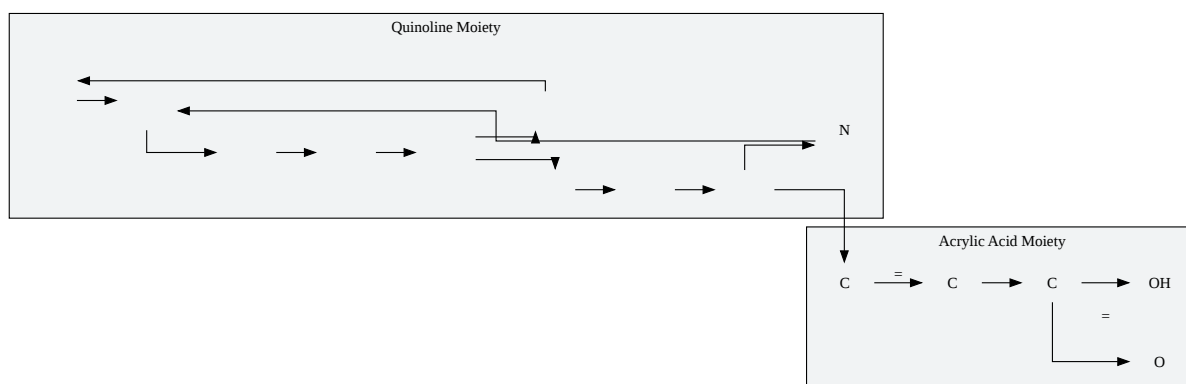
A foundational understanding of any chemical entity begins with its fundamental properties. These parameters govern the compound's behavior in both chemical and biological systems,

influencing everything from reaction kinetics to bioavailability. The key physicochemical properties of **3-(2-quinolinyl)acrylic acid** are summarized below.

Property	Value	Source(s)
CAS Number	81124-50-7	[4] [5] [6]
Molecular Formula	C ₁₂ H ₉ NO ₂	[4] [5] [6]
Molecular Weight	199.21 g/mol	[4] [5]
Appearance	Yellow to brown solid	[5]
Melting Point	197-198 °C	[4]
pKa (Predicted)	1.95 ± 0.10	[5]
Boiling Point (Predicted)	394.8 ± 17.0 °C	[5]
Density (Predicted)	1.307 ± 0.06 g/cm ³	[5]

Molecular Structure and Synthesis

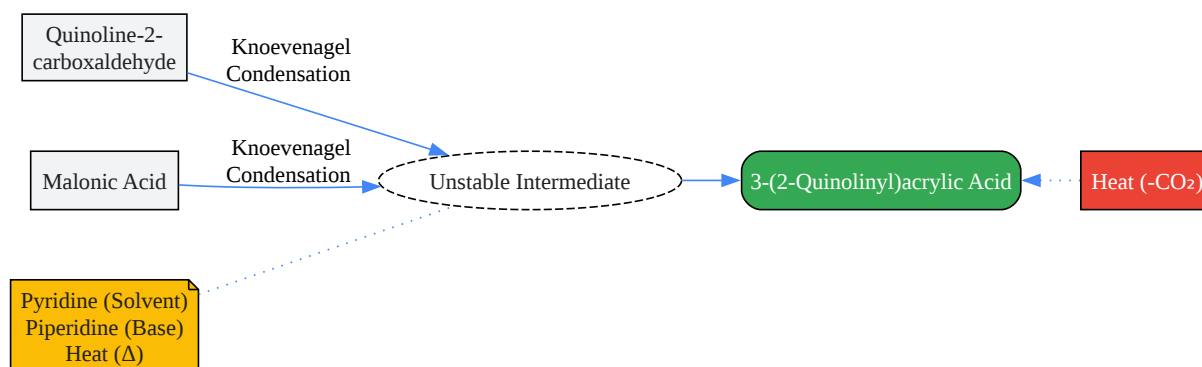
The unique properties of **3-(2-quinolinyl)acrylic acid** are a direct consequence of its molecular architecture. The planar quinoline system conjugated with the acrylic acid side chain creates an extended π -electron system that dictates its spectroscopic properties and reactivity.



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Caption: Molecular Structure of **3-(2-quinolinyl)acrylic acid**.

A common and efficient route for the preparation of this compound is the Knoevenagel condensation. This reaction involves the base-catalyzed condensation of an aldehyde (quinoline-2-carboxaldehyde) with a compound containing an active methylene group (malonic acid), followed by decarboxylation.



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Sources

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